

In-Depth Technical Guide: C₁₃H₂₆N₂ Bicyclic Amine (4,4'-Methylenebis(cyclohexanamine))

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Compound of Interest

Compound Name: 3,7-Dipropyl-3,7-diazabicyclo[3.3.1]nonane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the bicyclic amine with the molecular formula C₁₃H₂₆N₂, specifically focusing on 4,4'-methylenebis(cyclohexanamine). This compound, a key component in polymer chemistry, is explored in detail, covering its chemical properties, synthesis, and analytical characterization.

Core Data Presentation

The quantitative data for 4,4'-methylenebis(cyclohexanamine) is summarized in the table below for ease of reference and comparison.

Property	Value	Citations
Molecular Formula	C13H26N2	[1]
Molecular Weight	210.36 g/mol	[1][2]
CAS Number	1761-71-3 (mixture of isomers)	[1][3]
Appearance	Colorless to yellowish liquid or solid paste	[3]
Density	0.95 g/mL at 25 °C	
Boiling Point	330-331 °C	
Melting Point	60-65 °C	
Vapor Pressure	<0.1 mmHg at 38 °C	

Experimental Protocols

Detailed methodologies for the synthesis and analysis of 4,4'-methylenebis(cyclohexanamine) are provided below.

Synthesis Protocol: Catalytic Hydrogenation of 4,4'-Methylenedianiline (MDA)

The primary industrial synthesis route for 4,4'-methylenebis(cyclohexanamine) is the catalytic hydrogenation of 4,4'-methylenedianiline.[4] This process is typically conducted in a high-pressure reactor.[4]

Materials:

- 4,4'-Methylenedianiline (MDA)
- Supported noble metal catalyst (e.g., Palladium on carbon (Pd/C), Ruthenium on alumina)[4]
- Solvent (e.g., an inert organic solvent)
- High-pressure hydrogenation reactor

- Hydrogen gas

Procedure:

- The high-pressure reactor is charged with 4,4'-methylenedianiline and the chosen solvent.
- The supported catalyst (e.g., Pd/C) is added to the mixture. The catalyst loading is typically a small percentage of the MDA weight.
- The reactor is sealed and purged with an inert gas, followed by pressurization with hydrogen.
- The reaction mixture is heated to a temperature in the range of 100-200°C.^[4]
- The reaction is maintained under a hydrogen pressure typically ranging from 500 to 4000 psig.
- The reaction progress is monitored by observing the uptake of hydrogen. The reaction is considered complete when the theoretical amount of hydrogen has been consumed.
- Upon completion, the reactor is cooled to room temperature and the excess hydrogen pressure is carefully released.
- The reaction mixture is filtered to remove the catalyst.
- The solvent is removed from the filtrate under reduced pressure to yield the crude 4,4'-methylenebis(cyclohexanamine).
- The crude product can be further purified by distillation under vacuum.

Analytical Protocols

2.2.1. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This method is suitable for the identification and purity assessment of 4,4'-methylenebis(cyclohexanamine).

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).

- Capillary column: (5%-Phenyl)-methylpolysiloxane (e.g., HP-5MS), 30 m x 0.25 mm ID, 0.25 μ m film thickness.

GC Conditions:

- Injector Temperature: 280 °C
- Oven Temperature Program:
 - Initial temperature: 150 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 300 °C
 - Hold at 300 °C for 10 minutes
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Volume: 1 μ L
- Split Ratio: 50:1

MS Conditions:

- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: 40-450 amu

Sample Preparation:

- Dissolve a small amount of the 4,4'-methylenebis(cyclohexanamine) sample in a suitable solvent (e.g., dichloromethane or methanol) to a concentration of approximately 1 mg/mL.
- Vortex the solution to ensure homogeneity.
- Inject the sample into the GC-MS system.

2.2.2. High-Performance Liquid Chromatography (HPLC) Analysis

This protocol is designed for the quantification and purity determination of 4,4'-methylenebis(cyclohexanamine).

Instrumentation:

- High-Performance Liquid Chromatograph with a Diode Array Detector (DAD) or UV detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m particle size).

Chromatographic Conditions:

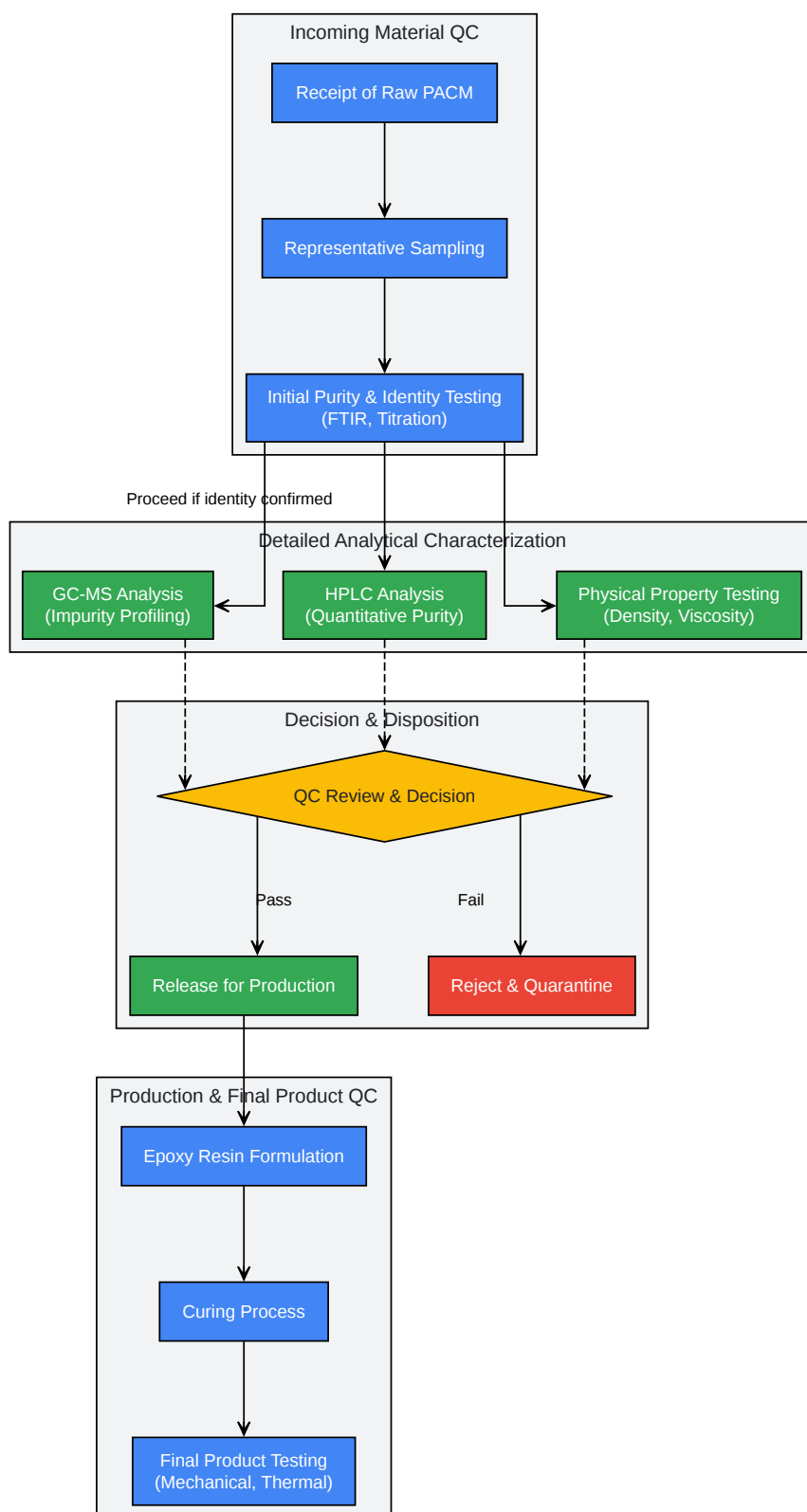
- Mobile Phase: A gradient of acetonitrile and water with an acidic modifier (e.g., 0.1% phosphoric acid). For MS compatibility, formic acid can be used as a substitute for phosphoric acid.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 210 nm
- Injection Volume: 10 μ L

Sample Preparation:

- Prepare a stock solution of the 4,4'-methylenebis(cyclohexanamine) sample in the mobile phase or a compatible solvent at a concentration of 1 mg/mL.
- Prepare a series of calibration standards by diluting the stock solution to known concentrations.
- Filter all solutions through a 0.45 μ m syringe filter before injection.

Logical Workflow Visualization

As 4,4'-methylenebis(cyclohexanamine) is primarily utilized in industrial applications rather than biological signaling, the following diagram illustrates a typical quality control workflow for its use as a curing agent in epoxy resin production.



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Quality Control Workflow for PACM in Epoxy Resin Production

This workflow outlines the critical steps from receiving the raw material to its incorporation into the final product, ensuring the quality and consistency of the epoxy resin.

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References

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